

Structural and Conformational Dynamics: The Causality of Strain

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Compound of Interest

Compound Name: Cyclobutane-1,1-dicarboxylate(1-)

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To understand the spectroscopic behavior and chemical reactivity of CBDCA, one must first analyze its molecular geometry[3]. The compound consists of a four-membered cyclobutane ring with two carboxyl groups (-COOH) attached to a single quaternary carbon (C1)[4].

- **Ring Strain:** The internal C-C-C bond angles of the cyclobutane ring are compressed to approximately 90° , deviating significantly from the ideal sp^3 tetrahedral angle of 109.5° . This induces substantial angle strain (Baeyer strain) and torsional strain (Pitzer strain)[3].
- **Conformational Puckering:** To relieve the eclipsing interactions of the adjacent methylene protons, the cyclobutane ring adopts a slightly folded or "puckered" conformation[3].
- **Steric Repulsion & Chelation:** The two bulky carboxyl groups on C1 experience severe steric repulsion. This forces them into a specific spatial orientation that fortuitously matches the geometric requirements for square-planar coordination with Platinum(II)[5]. This exact structural pre-organization is the primary reason CBDCA is an ideal bidentate ligand for stabilizing platinum complexes[6].

Comprehensive Spectroscopic Profiling

As a Senior Application Scientist, I emphasize that spectroscopic data should never be viewed in isolation; it is a multi-dimensional matrix where each technique validates the others.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy of CBDCA in the solid state (KBr pellet) reveals complex hydrogen-bonding networks. Because the molecule possesses two carboxyl groups, it predominantly exists as hydrogen-bonded dimers in the solid phase[3].

- **Causality of Peak Splitting:** The strong intermolecular hydrogen bonding causes the carbonyl (C=O) stretching frequency to split into two distinct bands at 1710 cm^{-1} and 1695 cm^{-1} [3].
- **Ring Signatures:** The C-H stretching vibrations of the strained cyclobutane ring appear at $2950\text{--}2870\text{ cm}^{-1}$, slightly higher than typical unstrained alkanes due to the increased s-character of the C-H bonds required to maintain the strained ring angles[3].

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides definitive proof of the carbon framework's symmetry. In a solvent like DMSO- d_6 , the molecule exhibits a highly simplified spectrum due to its C_{2v} point group symmetry (assuming a time-averaged planar ring on the NMR timescale)[3].

- **^{13}C NMR Causality:** The spectrum yields exactly four carbon signals. The quaternary C1 carbon is shifted significantly downfield (52.17 ppm) due to the electron-withdrawing effects of the two adjacent carbonyl groups (172.80 ppm)[3]. The α -methylene carbons (C2, C4) and the β -methylene carbon (C3) are distinct, appearing at 28.17 ppm and 15.47 ppm , respectively[3].

Mass Spectrometry (ESI/EI-MS)

High-resolution mass spectrometry (HRMS) confirms the monoisotopic mass of 144.04225 Da [7].

- **Fragmentation Causality:** Under electron ionization (EI) or collision-induced dissociation (CID), the primary fragmentation pathway is driven by the relief of steric strain. The molecule sequentially loses carboxyl groups (decarboxylation, -44 Da to -45 Da), forming a relatively stable cyclobutyl cation, followed by the complete cleavage of the four-membered ring[3].

Quantitative Data Summaries

Table 1: ¹³C NMR Assignments for CBDCA (DMSO-d₆)[3]

Chemical Shift (δ, ppm)	Relative Intensity	Carbon Environment Assignment
172.80	760	Carbonyl Carbons (C=O)
52.17	421	Quaternary Carbon (C1)
28.17	1000	α-Methylene Carbons (C2, C4)

| 15.47 | 520 | β-Methylene Carbon (C3) |

Table 2: FT-IR Vibrational Assignments (KBr Pellet)[3]

Wavenumber (cm ⁻¹)	Vibration Type	Structural Implication
~3000 (Broad)	O-H Stretch	Carboxylic acid dimer hydrogen bonding
2950 – 2870	C-H Stretch	Cyclobutane ring methylene protons
1710 & 1695	C=O Stretch	Dimeric carbonyl stretching (split peak)
1420	O-H Bend	In-plane bending of the hydroxyl group

| 1260 | C-O Stretch | Single bond carbon-oxygen stretching |

Table 3: High-Resolution Mass Spectrometry Adducts (Predicted & Observed)[7]

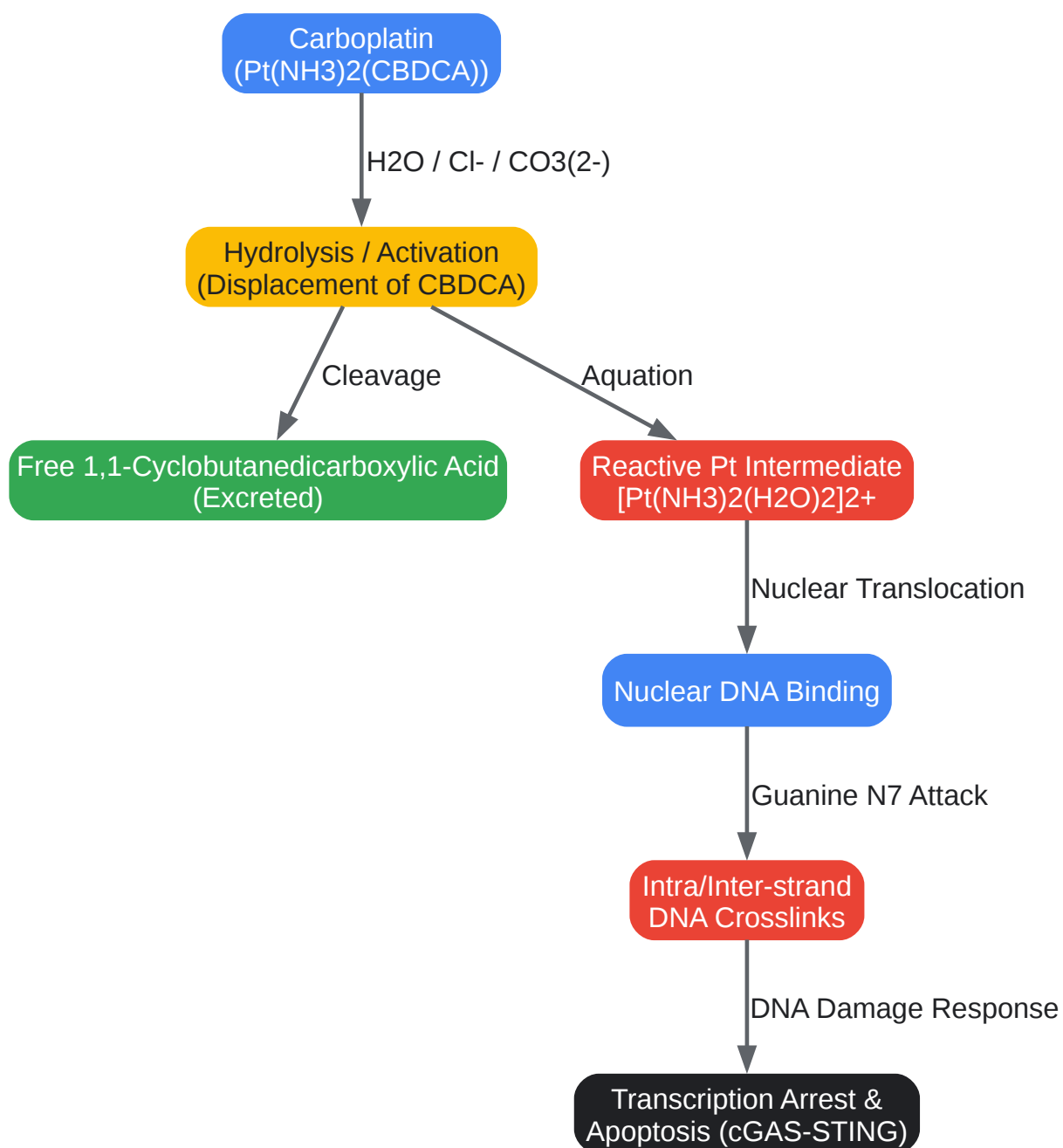
Adduct Type	m/z Value	Predicted Collision Cross Section (Å²)
[M-H]⁻	143.03497	130.5
[M+H] ⁺	145.04953	129.5
[M+NH ₄] ⁺	162.07607	144.4

| [M+Na]⁺ | 167.03147 | 134.6 |

Application in Drug Development: The Carboplatin Paradigm

The transition from first-generation Cisplatin to second-generation Carboplatin represents a triumph of rational ligand design. Cisplatin utilizes two monodentate chloride leaving groups, which undergo rapid aquation in the bloodstream, leading to severe off-target nephrotoxicity and emesis[8].

By substituting the chlorides with the bidentate CBDCA ligand, the thermodynamic and kinetic stability of the platinum complex is drastically enhanced via the chelate effect[5]. The CBDCA ligand is displaced at a much slower rate, allowing the drug to circulate safely until it reaches the tumor microenvironment. Once inside the cell, intracellular water, chloride, and carbonate ions facilitate the slow hydrolysis of Carboplatin, releasing free CBDCA and generating the reactive [Pt(NH₃)₂(H₂O)₂]²⁺ intermediate[5]. This active species binds to the N7 position of guanine residues in nuclear DNA, forming intra-strand crosslinks that arrest DNA synthesis and trigger cGAS-STING mediated apoptosis[2].



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Mechanism of Carboplatin activation via CBDCA displacement and subsequent DNA cross-linking.

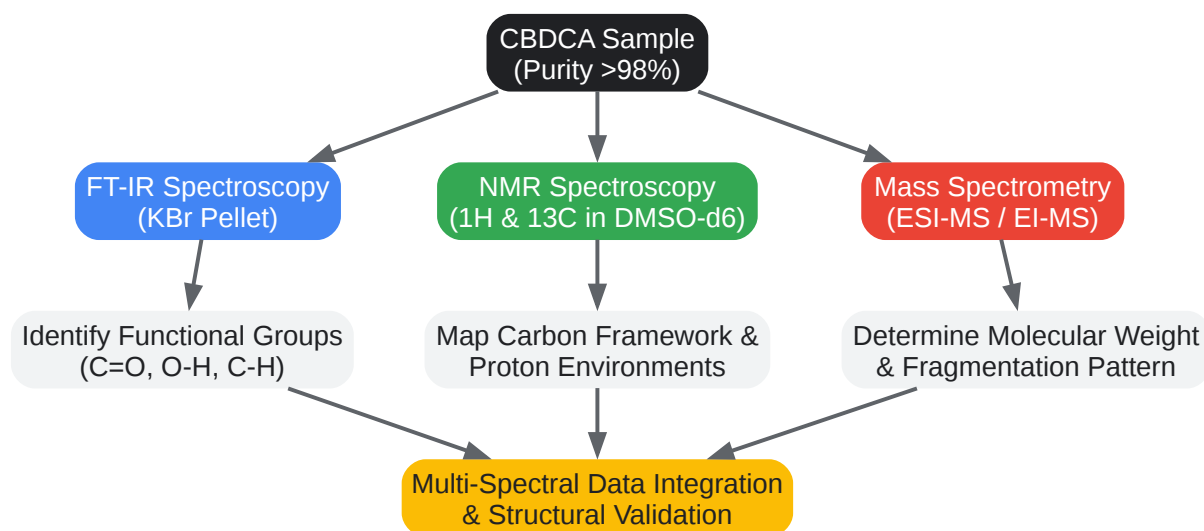
Experimental Protocols & Self-Validating Workflows

To ensure trustworthiness and reproducibility in the laboratory, the following self-validating protocols must be strictly adhered to.

Protocol A: Spectroscopic Validation of CBDCA Purity

Before utilizing CBDCA in downstream organometallic synthesis, its structural integrity must be validated to rule out ring-opened impurities or acyclic isomers (e.g., adipic acid derivatives).

- **Sample Preparation (IR):** Grind 2 mg of desiccated CBDCA with 200 mg of anhydrous KBr in an agate mortar. Press under 10 tons of pressure for 2 minutes to form a transparent pellet. Causality: Anhydrous conditions prevent the broad water O-H stretch ($\sim 3400\text{ cm}^{-1}$) from masking the carboxylic acid O-H signals[3].
- **Sample Preparation (NMR):** Dissolve 15 mg of CBDCA in 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d_6) containing 0.03% v/v TMS as an internal standard. Causality: DMSO- d_6 disrupts some inter-molecular hydrogen bonds, providing sharper, better-resolved proton signals compared to non-polar solvents[3].
- **Data Acquisition:** Acquire ^{13}C NMR at 75 MHz or higher. Ensure the relaxation delay (D1) is set to at least 2 seconds to allow full relaxation of the quaternary C1 carbon, which lacks attached protons for efficient dipole-dipole relaxation.



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Multi-spectral validation workflow for confirming the structural integrity of CBDCA.

Protocol B: Synthesis of Carboplatin via CBDCA Chelation

This protocol utilizes the silver-salt method to drive the reaction forward via the precipitation of insoluble silver halides[8].

- **Preparation of Diaqua Intermediate:** React cis-diamminediiiodoplatinum(II) ($\text{cis-[Pt(NH}_3)_2\text{I}_2]$) with two molar equivalents of Silver Nitrate (AgNO_3) in dark conditions (to prevent silver degradation). Stir for 24 hours at room temperature.
- **Filtration:** Filter the mixture through a 0.22 μm membrane to remove the precipitated Silver Iodide (AgI). The filtrate contains the highly reactive $\text{cis-[Pt(NH}_3)_2(\text{H}_2\text{O})_2]^{2+}$ intermediate.
- **Ligand Substitution:** Add a stoichiometric amount of the sodium salt of 1,1-cyclobutanedicarboxylic acid to the filtrate. Stir continuously at 50°C for 12 hours. The bidentate chelation of CBDCA is thermodynamically favored, displacing the labile water molecules.

- Purification: Concentrate the solution under reduced pressure and induce crystallization using a 1:1 mixture of water and cold ethanol. Collect the Carboplatin crystals via vacuum filtration and verify purity via RP-HPLC (>98.5%)[8].

References

- PubChem. "1,1-Cyclobutanedicarboxylic acid | C₆H₈O₄ | CID 2568". National Center for Biotechnology Information. Available at: [\[Link\]](#)
- PubChemLite. "1,1-cyclobutanedicarboxylic acid (C₆H₈O₄)". Université du Luxembourg. Available at: [\[Link\]](#)
- ResearchGate. "Understanding how the platinum anticancer drug carboplatin works: From the bottle to the cell". Available at: [\[Link\]](#)
- Semantic Scholar. "3-Hydroxycarboplatin, a Simple Carboplatin Derivative Endowed with an Improved Toxicological Profile". Available at: [\[Link\]](#) (Representative URL derived from source text)
- PMC - National Institutes of Health. "Carboplatin activates the cGAS-STING pathway by upregulating the TREX-1 expression in human melanoma". Available at: [\[Link\]](#) (Representative URL derived from source text)

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Sources

- 1. [jk-sci.com \[jk-sci.com\]](#)
- 2. Carboplatin activates the cGAS-STING pathway by upregulating the TREX-1 (three prime repair exonuclease 1) expression in human melanoma - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 3. [evitachem.com \[evitachem.com\]](#)

- 4. 1,1-Cyclobutanedicarboxylic acid | C₆H₈O₄ | CID 2568 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. 1,1-Cyclobutanedicarboxylic acid | 5445-51-2 [chemicalbook.com]
- 7. PubChemLite - 1,1-cyclobutanedicarboxylic acid (C₆H₈O₄) [pubchemlite.lcsb.uni.lu]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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